

molecular weight and physical properties of 2-Chloroethcathinone HCl

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Compound of Interest

Compound Name: 2-Chloroethcathinone
(hydrochloride)

CAS No.: 879660-23-8

Cat. No.: B593767

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An In-Depth Technical Guide to the Molecular Weight and Physical Properties of 2-Chloroethcathinone Hydrochloride (2-CEC HCl)

Introduction

2-Chloroethcathinone hydrochloride (2-CEC HCl), known by the synonym 2-CEC, is an analytical reference standard structurally classified as a synthetic cathinone. As a member of this broad class of psychoactive substances, its characterization is of significant interest to researchers in forensic chemistry, toxicology, and drug development. The position of the chlorine atom on the phenyl ring significantly influences its chemical properties and analytical profile compared to its isomers (e.g., 3-CEC and 4-CEC). This guide provides a comprehensive overview of the fundamental molecular and physical properties of 2-CEC HCl, coupled with detailed protocols for its analytical characterization. The physiological and toxicological properties of this compound are not fully known, underscoring the importance of foundational chemical data for further research. This document is intended for professionals in research and forensic science who require precise and reliable data for identification and quantification purposes.

Chemical and Molecular Identity

The fundamental identity of a compound is established by its molecular formula, weight, and systematic nomenclature. This information is critical for stoichiometric calculations, interpretation of mass spectrometry data, and regulatory documentation.

- IUPAC Name: 1-(2-chlorophenyl)-2-(ethylamino)propan-1-one, monohydrochloride
- Synonyms: 2-CEC
- CAS Number: 879660-23-8

The hydrochloride salt form enhances the compound's stability and solubility in aqueous media, making it suitable for analytical standard preparation.

Molecular Formula and Weight

The molecular weight is a cornerstone physical property derived from the molecular formula. It is essential for preparing solutions of known concentration and is the basis for mass spectrometry analysis.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ ClNO • HCl	
Formula Weight	248.2 g/mol (also reported as 248.15 and 248.149 g/mol)	
Molecular Formula (Free Base)	C ₁₁ H ₁₄ ClNO	
Molecular Weight (Free Base)	211.69 g/mol	

Physical and Chemical Properties

The physical properties of a substance dictate its handling, storage, and the selection of appropriate analytical techniques. For 2-CEC HCl, these properties are characteristic of a synthetic cathinone salt.

Property	Observation	Source(s)
Appearance	A crystalline solid; Off-white powder	
Purity	≥98% (as an analytical reference standard)	
Melting Point	Not Determined / Undetermined	
Boiling Point	Undetermined	
Stability	≥ 5 years (when stored properly)	
Storage	-20°C, desiccated	

Expert Insight: The lack of a determined melting point in the available literature is a notable data gap. While related cathinones have reported melting points, it is scientifically unsound to extrapolate this data to 2-CEC HCl due to the significant influence of isomeric and substituent differences on crystal lattice energy. Researchers should determine this property experimentally via techniques like Differential Scanning Calorimetry (DSC) or traditional melting point apparatus.

Solubility Profile

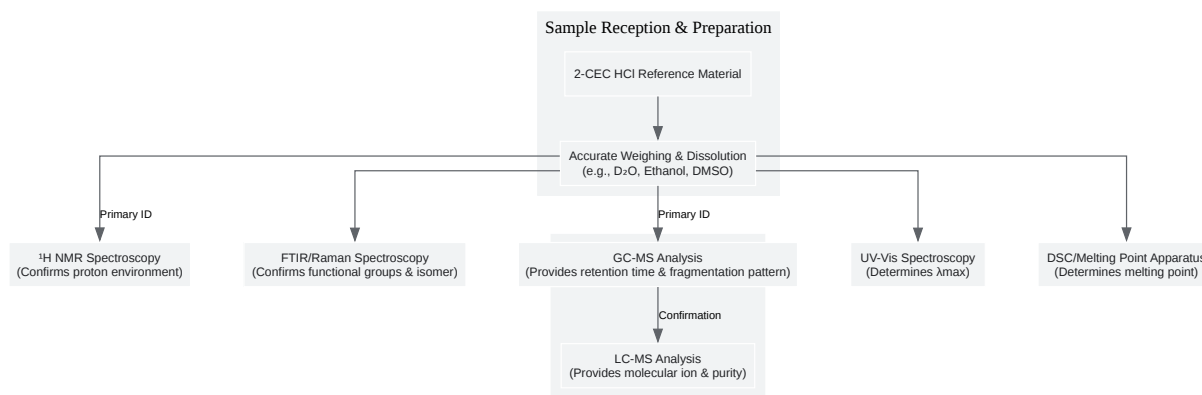
Solubility is a critical parameter for sample preparation, dictating the choice of solvents for analytical techniques such as chromatography and spectroscopy. The hydrochloride form of 2-CEC imparts solubility in polar solvents.

Solvent	Solubility (at specified conditions)	Source(s)
DMSO	30 mg/mL	
Ethanol	30 mg/mL	
DMF	12.5 mg/mL	
PBS (pH 7.2)	10 mg/mL	

Causality in Experimental Choices: The selection of deuterated solvents for NMR analysis is directly guided by this solubility data. The high solubility in DMSO makes DMSO-d₆ a viable option, while its solubility in aqueous buffers supports the use of D₂O, as seen in published analytical monographs. For chromatographic methods, the high solubility in ethanol and DMSO suggests that methanol and acetonitrile would also be effective solvents for preparing stock solutions.

Analytical Characterization Workflow

A multi-technique approach is required for the unambiguous identification and characterization of 2-CEC HCl. The typical workflow involves spectroscopic and chromatographic methods to confirm the structure and purity.



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Caption: Analytical workflow for the characterization of 2-CEC HCl.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule, specifically related to the chromophore (the substituted benzene ring).

- λ_{max}: 211, 246, 290 nm

Protocol Trustworthiness: These absorbance maxima are characteristic of the 2-chlorophenylpropan-1-one structure. Any significant deviation from these values in a sample purported to be 2-CEC HCl would indicate the presence of impurities or a different isomeric structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the gold standard for structural elucidation, providing detailed information about the chemical environment of each proton in the molecule.

Experimental Protocol: ^1H NMR of 2-Chloroethcathinone HCl

- Sample Preparation:
 - Rationale: To obtain a high-resolution spectrum, the analyte must be fully dissolved in a deuterated solvent to avoid large solvent-proton signals.
 - Procedure: Accurately weigh and dissolve approximately 17 mg of 2-CEC HCl in 1 mL of deuterium oxide (D_2O). Add a small amount of a reference standard such as 3-(trimethylsilyl)propionic-2,2,3,3- d_4 acid sodium salt (TSP) for chemical shift referencing ($\delta = 0.00$ ppm).
- Instrument Parameters (based on a 400 MHz spectrometer):
 - Rationale: The parameters are chosen to ensure all relevant proton signals are captured with adequate resolution and signal-to-noise, and to allow for accurate quantification if an internal standard is used.
 - Pulse Angle: 90°
 - Spectral Width: A range sufficient to cover -3 ppm to 13 ppm.
 - Delay Between Pulses (Relaxation Delay): 45 seconds. A long delay is crucial for fully relaxed protons, which is essential for accurate integration and quantification.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful hyphenated technique that separates the analyte from volatile impurities and provides a characteristic retention time and mass fragmentation pattern for identification.

Experimental Protocol: GC-MS of 2-Chloroethcathinone

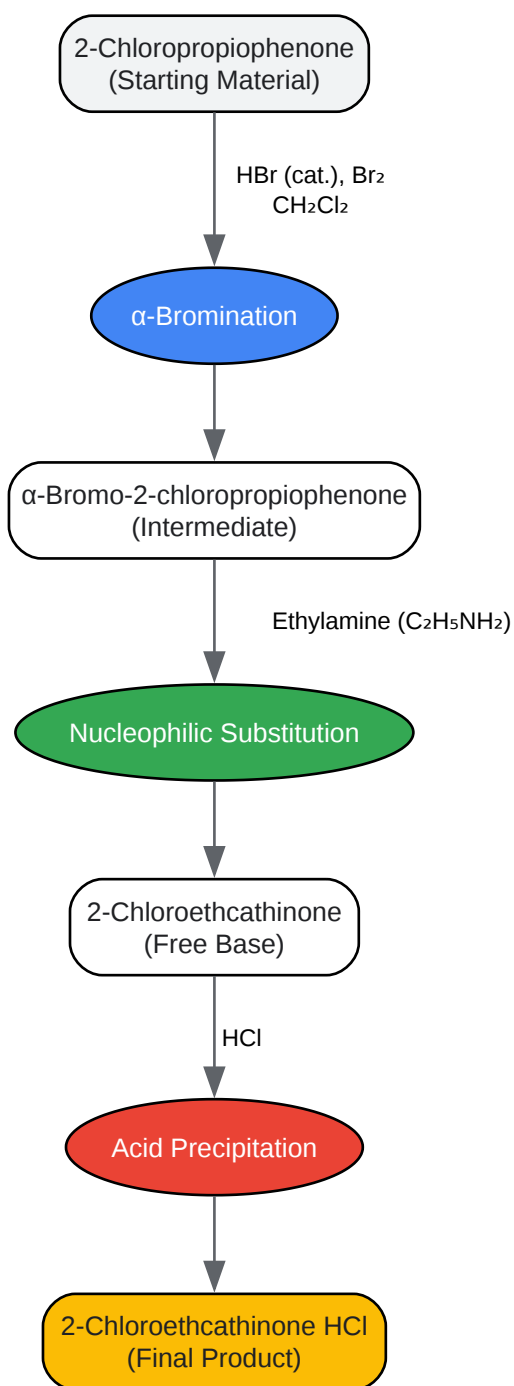
- Sample Preparation:

- Rationale: The analyte is typically analyzed as its free base for better volatility and chromatographic performance. A base extraction is performed to convert the HCl salt to the free base.
- Procedure: Prepare a solution of ~5 mg/mL of 2-CEC HCl. Perform a liquid-liquid extraction into an organic solvent like chloroform (CHCl_3) after basifying the aqueous layer.
- Instrument & Conditions:
 - Rationale: The chosen column and temperature program are designed to provide good separation and peak shape for cathinone-class compounds.
 - GC Column: HP-5MS (or equivalent), 30 m x 0.25 mm x 0.25 μm . This is a common, robust, non-polar column suitable for a wide range of analytes.
 - Carrier Gas: Helium at a constant flow of 1.5 mL/min.
 - Injector Temperature: 280°C.
 - Oven Program:
 1. Initial temperature: 100°C, hold for 1.0 min.
 2. Ramp: Increase to 280°C at 12°C/min.
 3. Hold: Maintain 280°C for 9.0 min.
 - Injection: 1 μL with a split ratio of 25:1.
- Mass Spectrometer Parameters:
 - Rationale: Standard electron ionization (EI) at 70 eV is used to generate reproducible fragmentation patterns that can be compared to spectral libraries.
 - MS Source Temperature: 230°C.
 - MS Quadrupole Temperature: 150°C.

- Scan Range: 30-550 amu.
- Reported Retention Time: 7.215 min under these conditions.

Synthesis Pathway Overview

Understanding the synthesis of 2-CEC HCl provides insight into potential impurities that may be present in illicit or unpurified samples. Substituted cathinones are often synthesized via a two-step process from a corresponding propiophenone.



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